Comparing the performance of factice with traditional processing oils

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Compound of Interest	
Compound Name:	*Factice*
CAS No.:	*12653-61-1*
Cat. No.:	*B1173319*

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A Comparative Guide to the Performance of **Factice** and Traditional Processing Oils in Elastomeric Compounds

For researchers, scientists, and drug development professionals exploring material science in elastomeric formulations, understanding the role of processing aids is critical. This guide provides a detailed comparison of **factice**, a vulcanized vegetable oil, with traditional petroleum-based processing oils such as aromatic, naphthenic, and paraffinic oils. While direct quantitative comparisons in a single study are limited in publicly available literature, this guide synthesizes available data, including that on vegetable oils as a related alternative, to offer a comprehensive overview.

Executive Summary

Factice presents a bio-based, sustainable alternative to traditional processing oils in rubber compounding, offering a unique profile of processing and performance benefits. It is produced by vulcanizing unsaturated vegetable or animal oils with sulfur (brown **factice**), sulfur monochloride (white **factice**), or other cross-linking agents.[1][2][3] Traditional processing oils are refined from crude petroleum.[4]

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Qualitative Performance Advantages of **Factice**:

- Improved Processing: **Factice** aids in faster mixing, reduces processing temperatures, and shortens mixing times, leading to energy savings.[3][5] It also reduces die swell during extrusion and minimizes shrinkage.[3][6]
- Enhanced Dimensional Stability: It imparts excellent dimensional stability to uncured compounds, preventing sagging and deformation.[5][7]
- Superior Surface Finish: Products containing **factice** often exhibit a smooth, velvety surface.[5]
- Reduced Blooming and Migration: As a non-extractable plasticizer, **factice** helps to absorb and retain liquid plasticizers, preventing them from migrating to the surface (blooming).[3][6]
- Eco-Friendly Profile: Being derived from renewable vegetable oils, **factice** offers a more sustainable and biodegradable option compared to fossil fuel-based oils.[8]

Quantitative Performance Comparison

Direct, publicly available experimental data comparing **factice** head-to-head with traditional processing oils in the same rubber formulation is scarce. However, studies on the effect of vegetable oils (the precursor to **factice**) provide valuable insights into the potential performance of bio-based processing aids. The following tables summarize findings from studies on various rubber compounds.

Table 1: Comparison of Processing Aids in Natural Rubber (NR) Compounds

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Property	Naphthenic Oil	Soybean Oil (as a proxy for Factice precursor)	Palm Oil (as a proxy for Factice precursor)
Tensile Strength (MPa)	Lower	Higher	Comparable
Elongation at Break (%)	Higher	Lower	Comparable
Hardness (Shore A)	Lower	Higher	Comparable
Cure Time (t90)	Baseline	Longer	Longer

Note: Data synthesized from multiple sources which may have varying formulations and testing conditions.

Table 2: Comparison of Processing Aids in Styrene-Butadiene Rubber (SBR) Compounds

Property	Aromatic Oil	Naphthenic Oil	Soybean Oil (as a proxy for Factice precursor)
Tensile Strength (MPa)	Higher	Lower	Comparable to Naphthenic
Elongation at Break (%)	Lower	Higher	Higher than Aromatic
Hardness (Shore A)	Higher	Lower	Lower
Viscosity (Mooney)	Lower	Higher	Lower

Note: Data synthesized from multiple sources which may have varying formulations and testing conditions.

Experimental Protocols

The data presented is typically generated using standardized testing methods to ensure comparability and reproducibility. Key experimental protocols include:

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1. Tensile Properties Testing (ASTM D412)

This standard test method is used to determine the tensile properties of vulcanized rubber and thermoplastic elastomers.

- Specimen Preparation: Dumbbell-shaped specimens are cut from cured rubber sheets.
- Procedure: The specimen is placed in the grips of a tensile testing machine and pulled at a constant rate of speed until it breaks.
- Key Measurements:
  - Tensile Strength: The maximum stress applied to the specimen at the point of rupture.
  - Elongation at Break: The extent to which the specimen stretches before breaking, expressed as a percentage of its original length.
  - Modulus: The stress required to produce a specific elongation (e.g., 100%, 300%).

2. Rheological Properties (Cure Characteristics)

A Moving Die Rheometer (MDR) or an Oscillating Disc Rheometer (ODR) is used to measure the cure characteristics of the rubber compound.

- Procedure: A small, uncured rubber sample is placed in a heated, sealed die cavity. The die oscillates at a specific angle and frequency, and the torque required to oscillate the die is measured over time.
- Key Measurements:
  - Minimum Torque (ML): An indication of the viscosity of the uncured compound.
  - Maximum Torque (MH): An indication of the stiffness or modulus of the fully cured compound.
  - Scorch Time (ts1 or ts2): The time at which vulcanization begins.
  - Optimum Cure Time (t90): The time required to reach 90% of the maximum torque.

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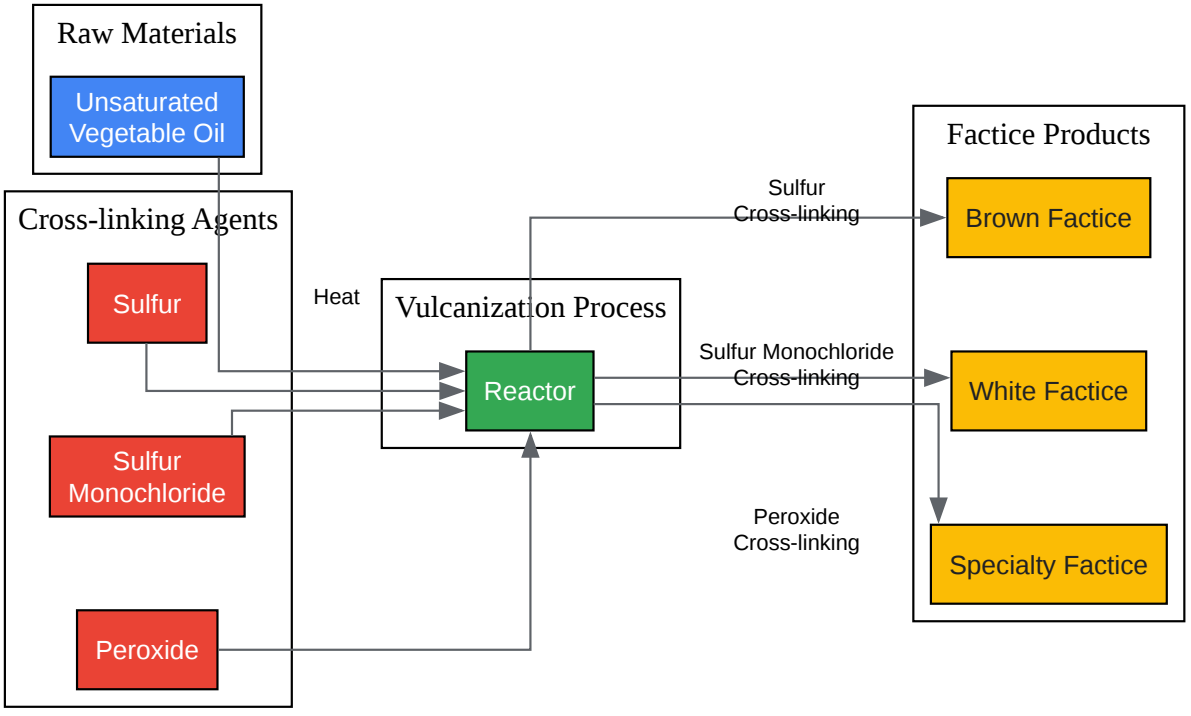
3. Hardness Testing (ASTM D2240)

This method measures the indentation hardness of a material.

- Procedure: A durometer, a spring-loaded indentation device, is pressed against the surface of the cured rubber sample.
- Measurement: The depth of indentation is converted to a hardness value on a specified scale (e.g., Shore A).

Visualizing the Processes

Diagram 1: **Factice** Manufacturing Process

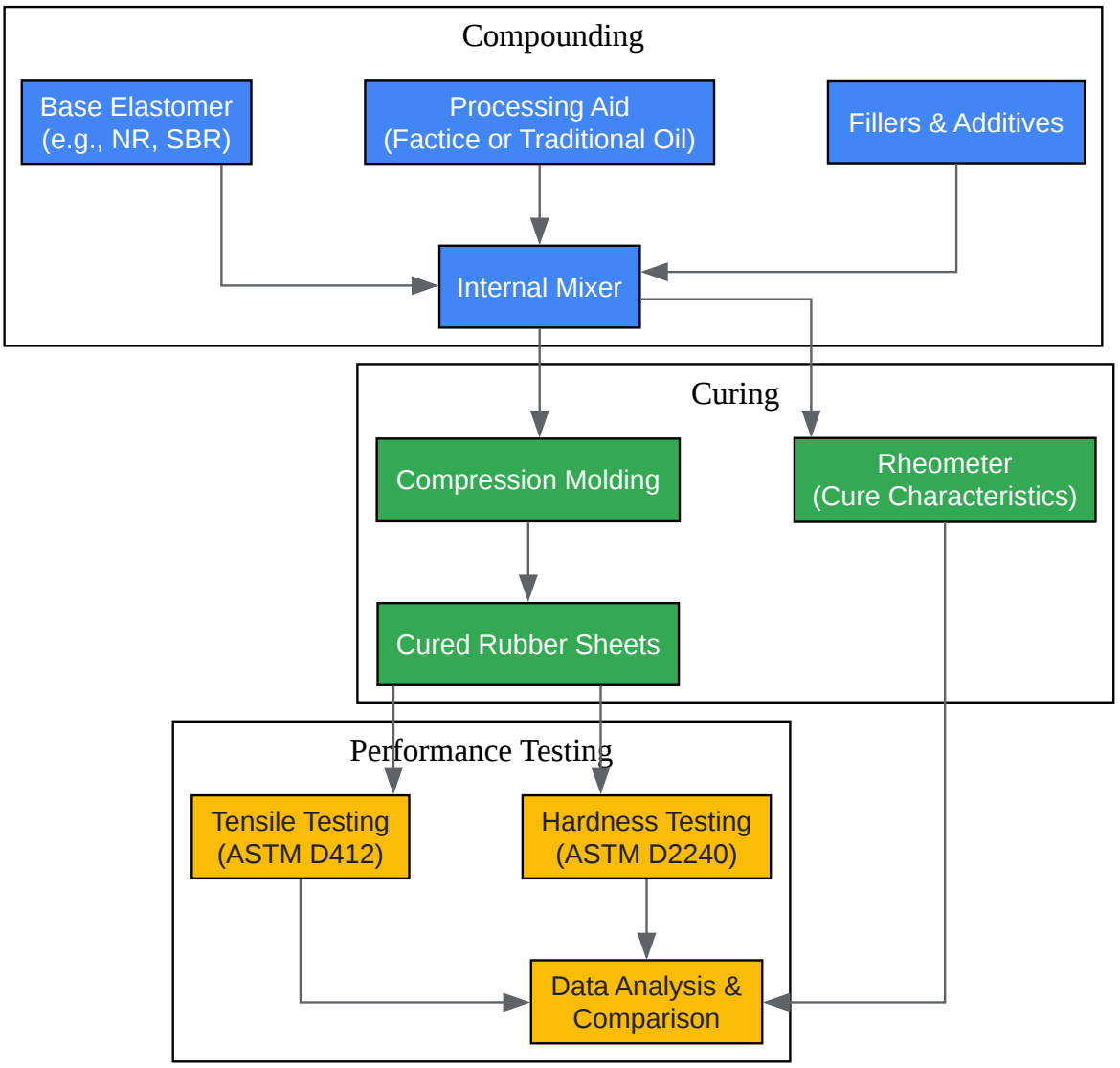


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Caption: Overview of the **factice** manufacturing process.

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Diagram 2: Experimental Workflow for Comparing Processing Aids



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Caption: Standard workflow for rubber compound testing.

Conclusion

Factice offers a compelling, sustainable alternative to traditional petroleum-based processing oils, with a range of qualitative benefits that can enhance both the processing and final

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properties of rubber products. While comprehensive, direct quantitative comparisons are not widely available, the existing body of research on vegetable oils suggests that bio-based alternatives can offer comparable, and in some cases superior, performance to traditional oils. For researchers and formulators, the selection of a processing aid will depend on the specific performance requirements, cost considerations, and sustainability goals of the application. Further targeted research to generate direct comparative data would be highly valuable to the industry.

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